

case studies on the industrial application of 2-((4-Aminopentyl)(ethyl)amino)ethanol

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Compound of Interest

Compound Name: 2-((4-Aminopentyl)
(ethyl)amino)ethanol

Cat. No.: B151410

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Lack of Publicly Available Case Studies for 2-((4-Aminopentyl)(ethyl)amino)ethanol

A comprehensive search for industrial applications and comparative case studies on **2-((4-Aminopentyl)(ethyl)amino)ethanol** has yielded no specific, publicly available data. This suggests that the compound may be a niche research chemical, a low-volume intermediate, or is more commonly known by a different trade name that is not indexed in public databases.

Despite a thorough investigation across scientific literature, patent databases, and industrial chemistry resources, no published case studies, comparative performance guides, or detailed experimental protocols concerning the industrial application of **2-((4-Aminopentyl)(ethyl)amino)ethanol** could be located. The search for this specific chemical structure did not reveal any established uses in sectors where similar amino alcohols are typically employed, such as in corrosion inhibition, as a curing agent for epoxy resins, or in the synthesis of pharmaceuticals and other specialty chemicals.

Consequently, the creation of a comparison guide with supporting experimental data, detailed methodologies, and visualizations as requested is not feasible at this time due to the absence of foundational information.

For researchers, scientists, and drug development professionals interested in the potential applications of this molecule, the following general approaches, based on the functional groups

present in **2-((4-Aminopentyl)(ethyl)amino)ethanol** (a secondary amine, a primary amine, and a primary alcohol), could be considered for initial investigation.

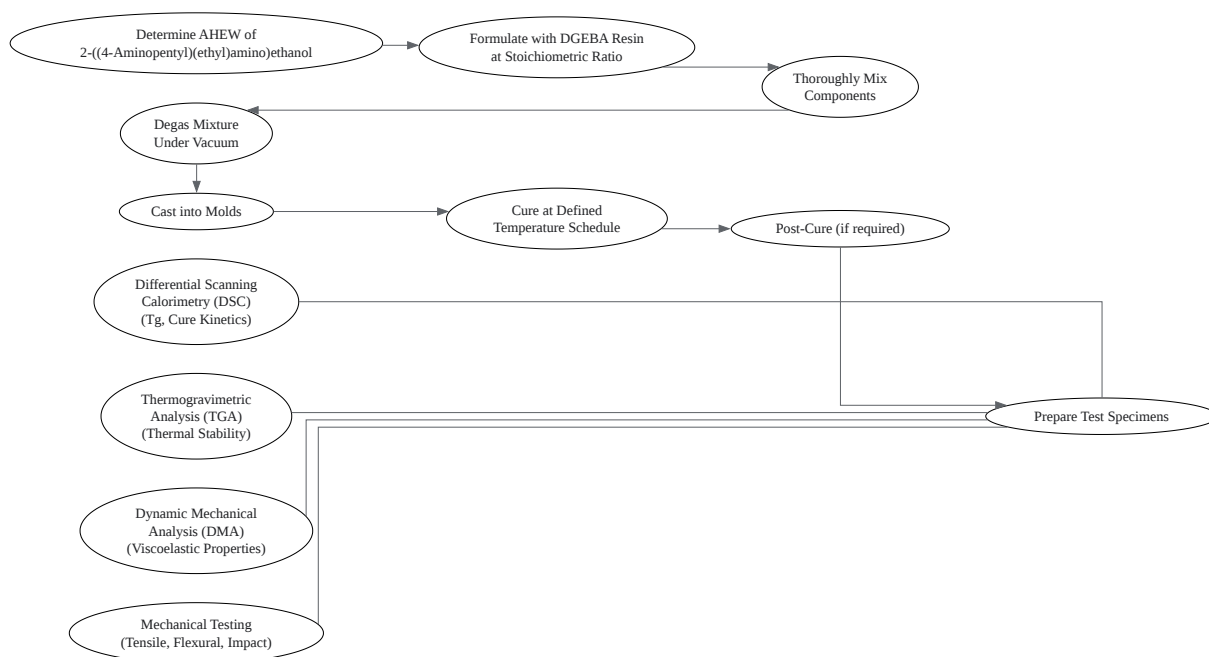
Potential Areas of Application (Hypothetical)

Given its structure, **2-((4-Aminopentyl)(ethyl)amino)ethanol** could theoretically be explored in the following areas, though no specific data exists to support these hypotheses:

- **Epoxy Curing Agent:** The primary and secondary amine groups suggest potential as a curing agent for epoxy resins. A comparative study would involve evaluating its performance against known curing agents like triethylenetetramine (TETA) or isophorone diamine (IPDA).
- **Corrosion Inhibitor:** Amino alcohols are known to form protective films on metal surfaces. Its efficacy could be compared to established corrosion inhibitors such as monoethanolamine (MEA) or morpholine.
- **Chemical Intermediate:** It could serve as a building block in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).

Hypothetical Experimental Workflow for Evaluation as an Epoxy Curing Agent

Should a sample of **2-((4-Aminopentyl)(ethyl)amino)ethanol** be available, a logical first step in its evaluation as an epoxy curing agent would be to determine its amine hydrogen equivalent weight (AHEW) and then formulate it with a standard epoxy resin, such as a diglycidyl ether of bisphenol A (DGEBA) resin.



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Caption: Hypothetical workflow for evaluating **2-((4-Aminopentyl)(ethyl)amino)ethanol** as an epoxy curing agent.

Without experimental data, any further analysis or comparison remains speculative. We recommend that professionals interested in this specific compound initiate preliminary in-house testing to generate baseline data or consult with custom chemical synthesis providers for more information on its availability and potential applications.

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